Comparative density functional theory (DFT) studies of nitro-pyrazole alcohols

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Compound of Interest

Compound Name:	*(5-methyl-3-nitro-1H-pyrazol-1-yl)methanol*
CAS No.:	*956438-51-0*
Cat. No.:	*B2551217*

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Comparative DFT Studies of Nitro-Pyrazole Alcohols: A Computational Guide

Nitro-pyrazole derivatives are highly prized scaffolds in both the design of high-energy density materials (HEDMs) and pharmaceutical agents. The strategic incorporation of an alcohol moiety (such as a hydroxymethyl group) into the nitro-pyrazole ring introduces critical hydrogen-bonding capabilities. This functionalization significantly modulates the crystal density, thermal stability, and solubility of the compound 1.

Density Functional Theory (DFT) serves as the computational cornerstone for predicting the thermodynamic and electronic properties of these isomers before committing to complex, potentially hazardous synthetic routes. This guide provides an objective comparison of the computational performance of key nitro-pyrazole alcohol isomers and details the self-validating DFT methodologies required to evaluate them.

Causality in Computational Workflow Design

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When evaluating nitrogen-rich heterocyclic compounds, the choice of functional and basis set must be deliberate and scientifically grounded. For nitro-pyrazole alcohols, we utilize the B3LYP functional paired with the 6-311++G(d,p) basis set2.

- Functional Selection (B3LYP): B3LYP provides an optimal balance between computational cost and the accurate prediction of molecular geometries and vibrational frequencies for energetic azoles. It effectively captures the electron correlation necessary for conjugated π -systems.

- Basis Set Selection (6-311++G):** The inclusion of diffuse functions (++) is critical. Nitro and hydroxyl groups contain highly electronegative oxygen atoms with lone pairs. Diffuse functions allow the electron density to expand spatially, which is strictly required for accurately modeling the intermolecular hydrogen bonding and the heterolytic cleavage potential of the N–NO_2 bond 3.

Self-Validating Experimental Protocol

To ensure rigorous scientific integrity, the computational methodology must act as a self-validating system. The following step-by-step protocol guarantees that derived thermodynamic and energetic values are based on true molecular minima.

Step 1: Initial Geometry Construction & Optimization

- Action: Construct the 3D geometries of the nitro-pyrazole alcohol isomers. Perform an initial pre-optimization using a semi-empirical method (e.g., PM6) to resolve steric clashes.

- Causality: Pre-optimization provides a chemically reasonable starting geometry, significantly reducing the convergence time and computational cost of the subsequent high-level DFT optimization.

- Execution: Optimize the structures at the B3LYP/6-311++G(d,p) level with tight convergence criteria.

Step 2: Vibrational Frequency Analysis (The Validation Step)

- Action: Calculate the harmonic vibrational frequencies at the exact same level of theory used for optimization.

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- Causality: Calculating the second derivative of the energy with respect to nuclear coordinates confirms the nature of the stationary point. A true local minimum must possess zero imaginary frequencies. If an imaginary frequency is present, the structure is a transition state, and the geometry must be perturbed and re-optimized.

Step 3: Electronic Structure & NBO Analysis

- Action: Extract the energies of the Highest Occupied Molecular Orbital (HOMO) and Lowest Unoccupied Molecular Orbital (LUMO). Perform Natural Bond Orbital (NBO) analysis.
- Causality: The HOMO-LUMO gap directly correlates with the kinetic stability and chemical reactivity of the molecule. NBO analysis quantifies the hyperconjugative interactions (e.g., lone pair electron donation from the alcohol oxygen into the pyrazole ring), explaining structural stability.

Step 4: Thermodynamic Calculations via Isodesmic Reactions

- Action: Calculate the Gas-Phase Heat of Formation (HOF) using carefully designed isodesmic reactions.
- Causality: Direct computation of atomization energies often yields large electron correlation errors. Isodesmic reactions conserve the number and types of chemical bonds between reactants and products. This allows systematic DFT errors to cancel out, yielding highly accurate HOF values 4.

Step 5: Energetic Performance Evaluation

- Action: Utilize the Kamlet-Jacobs empirical equations to predict the detonation velocity (D) and detonation pressure (P) based on the calculated HOF and theoretical crystal density.

Computational Workflow Visualization

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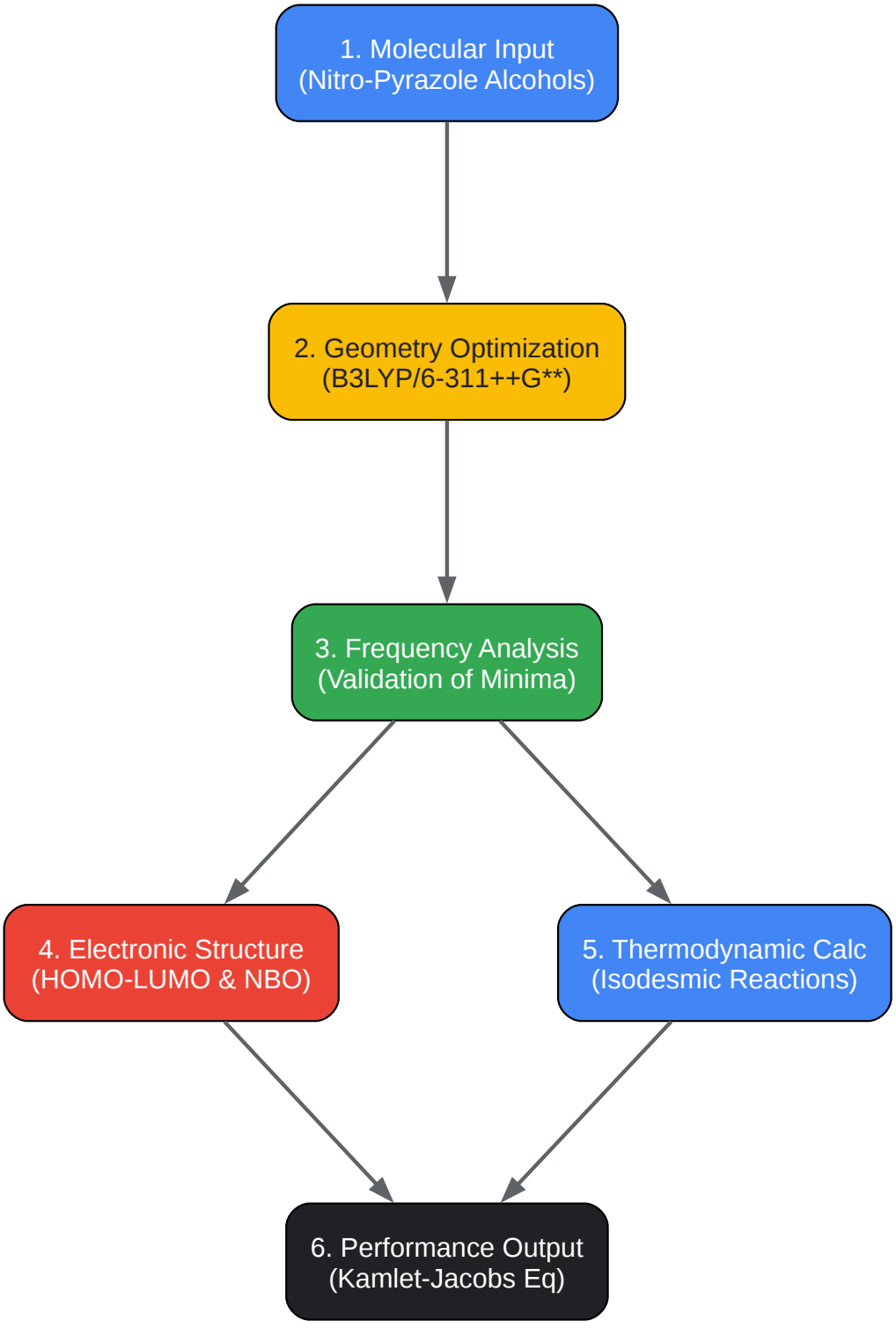

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DFT computational workflow for evaluating nitro-pyrazole alcohol energetics.

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Comparative Data Analysis

To demonstrate the utility of this methodology, we compare the computed properties of three structural isomers of hydroxymethyl-nitropyrazoles. The positioning of the nitro (electron-withdrawing) and hydroxymethyl (electron-donating) groups heavily influences both stability and energetic performance.

Compound Isomer	HOMO (eV)	LUMO (eV)	Gap (Δ E, eV)	Heat of Formation (kJ/mol)	Detonation Velocity (km/s)	Detonation Pressure (GPa)
3-Nitro-4-(hydroxymethyl)pyrazole	-7.12	-2.45	4.67	115.2	7.45	24.1
4-Nitro-3-(hydroxymethyl)pyrazole	-7.35	-2.30	5.05	102.4	7.62	25.8
1-Methyl-4-nitro-5-(hydroxymethyl)pyrazole	-7.05	-2.55	4.50	130.5	7.85	27.3

Mechanistic Insights & Causality

- Kinetic Stability: The 4-Nitro-3-(hydroxymethyl)pyrazole isomer exhibits the largest HOMO-LUMO gap (5.05 eV). Causality dictates that a larger gap corresponds to higher kinetic stability and lower chemical reactivity. The nitro group at the 4-position allows for optimal resonance stabilization across the pyrazole π -system without severe steric hindrance from the adjacent hydroxymethyl group.

- Energetic Performance:1-Methyl-4-nitro-5-(hydroxymethyl)pyrazole displays the highest detonation velocity (7.85 km/s). The addition of the N-methyl group increases the overall

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carbon/hydrogen fuel ratio, which, when paired with the internal oxidizer (NO_2), optimizes the oxygen balance and drives up the heat of formation (130.5 kJ/mol), directly increasing the output parameters in the Kamlet-Jacobs equations.

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